

# 3,5-Dimethoxybenzaldehyde physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,5-Dimethoxybenzaldehyde

Cat. No.: B042067

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An In-depth Technical Guide to the Physical Properties of **3,5-Dimethoxybenzaldehyde**

## Introduction

**3,5-Dimethoxybenzaldehyde** is an aromatic aldehyde that serves as a crucial intermediate and building block in various fields of organic synthesis.<sup>[1]</sup> With two electron-donating methoxy groups on the benzaldehyde core, it exhibits specific reactivity that makes it valuable in the synthesis of pharmaceuticals, fragrances, and advanced materials like photoresists and hyperbranched polyetherketones.<sup>[1][2][3]</sup> This guide provides a comprehensive overview of its core physical properties, the experimental protocols for their determination, and its role in chemical synthesis.

## Quantitative Data: Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **3,5-Dimethoxybenzaldehyde**.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>	[1][2][4][5]
Molecular Weight	166.17 - 166.18 g/mol	[1][2][4][5][6]
Appearance	White to light yellow/beige crystalline solid or powder	[1][4][7]
Melting Point	43-50 °C (range)	[1][8]
44-48 °C	[2][4]	
45-48 °C	[8][9][10]	
44-49 °C	[7]	
Boiling Point	115-118 °C at 1 mmHg	[2]
151 °C at 16 mmHg	[4][8][9][10]	
Solubility	Insoluble in water; Soluble in hot methanol.	
Flash Point	>110 °C (>230 °F)	
>112 °C	[4]	
CAS Registry Number	7311-34-4	

## Experimental Protocols

Accurate determination of physical properties is fundamental for compound identification and purity assessment.[11][12] The following sections detail the standard laboratory procedures for measuring the melting and boiling points of organic compounds like **3,5-Dimethoxybenzaldehyde**.

### Melting Point Determination

The melting point of a solid is the temperature at which it transitions to a liquid.[12] A sharp melting range (typically 0.5-1.0°C) is indicative of a pure compound, while impurities tend to depress and broaden the melting range.[11][13] The capillary tube method is commonly employed for this measurement.

#### Methodology:

- **Sample Preparation:** A small amount of the crystalline **3,5-Dimethoxybenzaldehyde** is finely powdered.[13] The open end of a glass capillary tube is pushed into the powder. The tube is then tapped gently to pack the solid into the sealed end, filling it to a height of 1-2 mm.[14][15]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[13] This assembly is then placed in a heating apparatus, such as a Thiele tube filled with mineral oil or a modern Mel-Temp apparatus with a heated metal block.[11][13]
- **Heating and Observation:** The apparatus is heated slowly and steadily, at a rate of about 1-2°C per minute, especially near the expected melting point.[13] Constant stirring or convection currents in the heating bath ensure a uniform temperature distribution.[14]
- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample has completely liquefied (T2).[11][15] The melting point is reported as the range T1-T2. For accurate results, the determination should be repeated at least twice with fresh samples.[11]

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[16][17] For small quantities of liquid, a micro-scale capillary method is often used.

#### Methodology:

- **Sample Preparation:** A few milliliters of the liquid sample are placed into a small fusion or test tube.[18] A capillary tube, sealed at one end, is placed into the fusion tube with its open end submerged in the liquid.[18][19]
- **Apparatus Setup:** The fusion tube is attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube or an aluminum block heater.[16][18] The thermometer bulb and the fusion tube should be at the same level to ensure an accurate temperature reading.[13]

- **Heating and Observation:** The apparatus is heated gently.[18] As the temperature rises, air trapped in the capillary tube will slowly exit. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[18]
- **Data Recording:** Upon observing the continuous stream of bubbles, the heat source is removed, and the apparatus is allowed to cool. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[17] It is also crucial to record the barometric pressure, as boiling point is pressure-dependent.[16]

## Visualizations

### Experimental Workflows



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Caption: Workflow for Melting Point Determination.



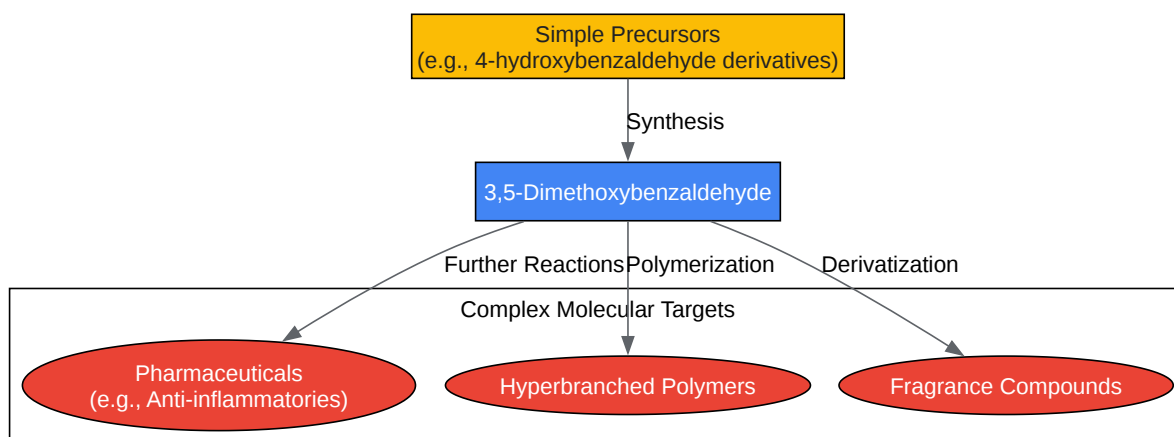
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Caption: Workflow for Boiling Point Determination.

## Role in Organic Synthesis

**3,5-Dimethoxybenzaldehyde** is a versatile precursor in multi-step organic syntheses. Its aldehyde functional group and activated aromatic ring allow for a variety of chemical

transformations.



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Caption: Role as a Synthetic Intermediate.

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- To cite this document: BenchChem. [3,5-Dimethoxybenzaldehyde physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042067#3-5-dimethoxybenzaldehyde-physical-properties]

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Address: 3281 E Guasti Rd

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